# "N-(2-Chloro-4-iodophenyl)acetamide" chemical properties

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *N-(2-Chloro-4-iodophenyl)acetamide* |
| *CAS No.:* | *135050-05-4* |
| *Cat. No.:* | *B144927* |

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## Technical Profile: N-(2-Chloro-4-iodophenyl)acetamide

High-Fidelity Scaffold for Orthogonal Cross-Coupling

## Executive Summary

**N-(2-Chloro-4-iodophenyl)acetamide** is a bifunctional building block characterized by two chemically distinct halogen handles on an acetanilide core. Its utility lies in the kinetic orthogonality between the C(4)–Iodine and C(2)–Chlorine bonds. In palladium-catalyzed cross-coupling protocols, the C–I bond undergoes oxidative addition significantly faster than the C–Cl bond. This allows researchers to selectively functionalize the para-position while preserving the ortho-chlorine for subsequent transformations, making it an ideal template for diversity-oriented synthesis (DOS) in drug discovery.

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# Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7]

## Critical Disambiguation

Warning: Do not confuse this compound with its isomer, 2-chloro-N-(4-iodophenyl)acetamide (CAS 2564-00-3).

- Target Compound (CAS 135050-05-4): Chlorine is on the phenyl ring. Stable scaffold.
- Isomer (CAS 2564-00-3): Chlorine is on the acetyl group (

  -chloroacetamide). This is a potent alkylating agent and electrophile.

## Key Data Table

| Property | Specification |
|---|---|
| CAS Number | 135050-05-4 |
| IUPAC Name | N-(2-Chloro-4-iodophenyl)acetamide |
| Molecular Formula | |
| Molecular Weight | 295.50 g/mol |
| SMILES | CC(=O)NC1=C(Cl)C=C(I)C=C1 |
| Physical State | Solid (Crystalline powder) |
| Solubility | Soluble in DMSO, DMF, MeOH; Low solubility in water.[1] |
| Calc. LogP | ~2.4 (Lipophilic) |
| H-Bond Donors/Acceptors | 1 Donor (NH), 1 Acceptor (C=O) |

# Synthetic Architecture

The synthesis of **N-(2-Chloro-4-iodophenyl)acetamide** is a robust acetylation of the corresponding aniline. This step is essential to protect the nitrogen from oxidation and prevent catalyst poisoning during subsequent transition-metal catalyzed reactions.

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# Protocol: Acetylation of 2-Chloro-4-iodoaniline

Reagents: 2-Chloro-4-iodoaniline (1.0 eq), Acetic Anhydride (1.2 eq) or Acetyl Chloride (1.1 eq), Pyridine (1.5 eq), Dichloromethane (DCM).

Step-by-Step Methodology:

- Dissolution: Dissolve 2-chloro-4-iodoaniline (CAS 42016-93-3) in anhydrous DCM under an inert atmosphere (

  ).
- Base Addition: Add pyridine (or triethylamine) to scavenge the acid byproduct. Cool the mixture to 0°C to control exotherm.
- Acylation: Dropwise addition of Acetyl Chloride or Acetic Anhydride. The reaction is typically rapid due to the nucleophilicity of the aniline, despite the electron-withdrawing halogens.
- Monitoring: Monitor by TLC (Hexane/EtOAc). The starting aniline spot will disappear.
- Workup: Quench with dilute HCl (to remove pyridine), wash with

  , dry over

  , and concentrate.
- Purification: Recrystallization from Ethanol/Water or flash chromatography.

# Synthesis Logic Diagram

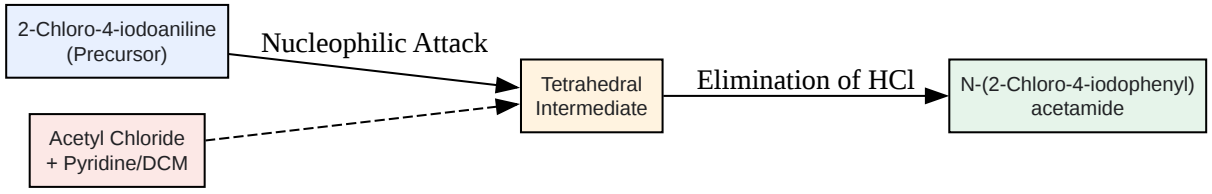


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Figure 1: Synthetic pathway converting the aniline precursor to the target acetamide.

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# Reactivity & Functionalization: The Orthogonal Strategy

The primary value of this molecule is the chemoselectivity between the C–I and C–Cl bonds.

## Mechanistic Insight: C–I vs. C–Cl Activation

In Pd(0)/Pd(II) catalytic cycles, the rate-determining step (oxidative addition) is governed by the bond dissociation energy (BDE).

- C–I Bond: Weaker (~65 kcal/mol). Oxidative addition occurs rapidly at room temperature or mild heating.
- C–Cl Bond: Stronger (~95 kcal/mol). Requires higher temperatures and specialized electron-rich ligands (e.g., Buchwald phosphines like SPhos or XPhos) to activate.

## Experimental Workflow: Sequential Coupling

Researchers can exploit this difference to install two different aryl groups sequentially.

- Step 1 (Suzuki-Miyaura Coupling at C4):
  - Conditions:

    (Standard catalyst), Aryl Boronic Acid,

    , Toluene/Water, 80°C.
  - Outcome: The Pd inserts exclusively into the C–I bond. The C–Cl bond remains intact due to the steric hindrance of the ortho-acetamide group and the higher activation energy.
- Step 2 (Activation of C2):
  - Conditions:

    , XPhos (Ligand), Boronic Acid #2,

    , Dioxane, 100°C+.

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- Outcome: The sterically hindered and electronically deactivated C–Cl bond is forced to react, completing the biaryl or triaryl core.

## Selectivity Logic Diagram

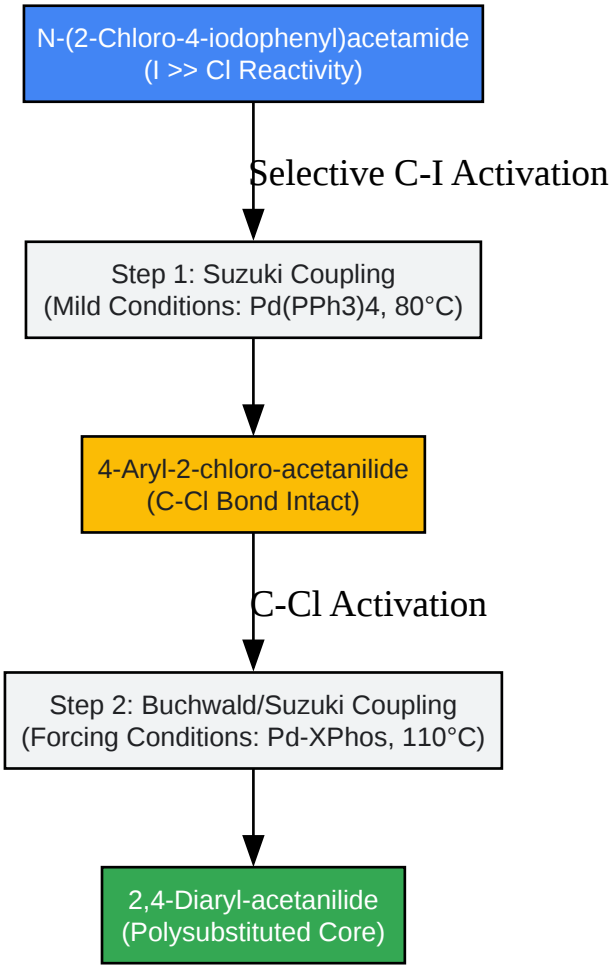


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Figure 2: Sequential functionalization strategy exploiting kinetic orthogonality of Halogens.

## Safety & Handling

- Hazards: As with most halogenated aromatics, treat as an irritant. The acetamide moiety reduces volatility compared to the aniline, but standard PPE (gloves, goggles, fume hood) is mandatory.

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- Storage: Store in a cool, dry place. Light sensitive (iodine compounds can degrade/discolor over time).
- Stability: Stable under standard laboratory conditions. Avoid strong oxidizing agents.

## References


- PubChem.2-chloro-N-(4-iodophenyl)acetamide Compound Summary (CID 735792).[2] National Library of Medicine. [Link]
- Miyaura, N., & Suzuki, A. (1995). Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds.[3][4] Chemical Reviews, 95(7), 2457–2483. (Foundational text on chemoselectivity). [Link]


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## Sources


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